

Safe Disposal of Cyclohexanone-d10: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Cyclohexanone-d10

Cat. No.: B056445

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This document provides essential safety and logistical information for the proper disposal of **Cyclohexanone-d10**, a deuterated analog of cyclohexanone used in various research and analytical applications.^[1] Adherence to these procedures is critical to ensure personnel safety and compliance with environmental regulations.

Immediate Safety Precautions and Hazard Identification

Cyclohexanone-d10 is a flammable liquid and vapor that poses several health risks.^{[2][3][4][5]} ^[6] It is harmful if swallowed, inhaled, or absorbed through the skin, and can cause serious eye damage.^[2]

Personal Protective Equipment (PPE): Before handling **Cyclohexanone-d10**, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.^[2]
- Hand Protection: Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.^[2]
- Skin and Body Protection: Wear impervious clothing to prevent skin contact. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.^[2]

- Respiratory Protection: Use only in a well-ventilated area or under a fume hood.[1] If ventilation is inadequate, use suitable respiratory protection.[6]

Chemical and Physical Properties

Understanding the properties of **Cyclohexanone-d10** is essential for safe handling and disposal.

Property	Value
CAS Number	51209-49-5[2][3]
Molecular Formula	C6D10O[2][3]
Molecular Weight	108.20 g/mol [3]
Appearance	Colorless liquid[2]
Odor	Mint-like[2]
Boiling Point	155 °C (311 °F)[2]
Melting Point	-47 °C (-53 °F)[2]
Flash Point	44 °C (111 °F)[2]
Density	1.044 g/mL at 25 °C
Solubility in Water	86 g/L[2]

Step-by-Step Disposal Procedure

The proper disposal of **Cyclohexanone-d10** waste must be handled by a licensed professional waste disposal service.[2] The following steps outline the general procedure for preparing the waste for collection.

Step 1: Waste Segregation and Collection

- Collect all **Cyclohexanone-d10** waste, including contaminated materials, in a designated and properly labeled hazardous waste container.

- Do not mix with other incompatible waste streams. **Cyclohexanone-d10** is incompatible with strong oxidizing agents.[2]

Step 2: Container Management

- Use a suitable, closed container for waste accumulation.[2]
- Ensure the container is properly sealed to prevent leaks or vapor release.
- Label the container clearly as "Hazardous Waste" and include the full chemical name: "**Cyclohexanone-d10**".

Step 3: Storage of Waste

- Store the waste container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[1][2]
- The storage area should be designated for flammable liquid waste.

Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and disposal.
- Provide them with the Safety Data Sheet (SDS) for **Cyclohexanone-d10**.
- Follow all local, state, and federal regulations for hazardous waste disposal.[7]

Spill Management Protocol

In the event of a spill, follow these procedures immediately:

Step 1: Evacuate and Secure the Area

- Evacuate all non-essential personnel from the spill area.
- Eliminate all ignition sources, such as open flames, sparks, and hot surfaces.[7]

Step 2: Absorb the Spill

- Wear the appropriate PPE as outlined in Section 1.
- Absorb the spilled liquid with an inert, non-combustible absorbent material such as vermiculite, dry sand, or earth.[\[1\]](#)[\[7\]](#)

Step 3: Collect and Containerize

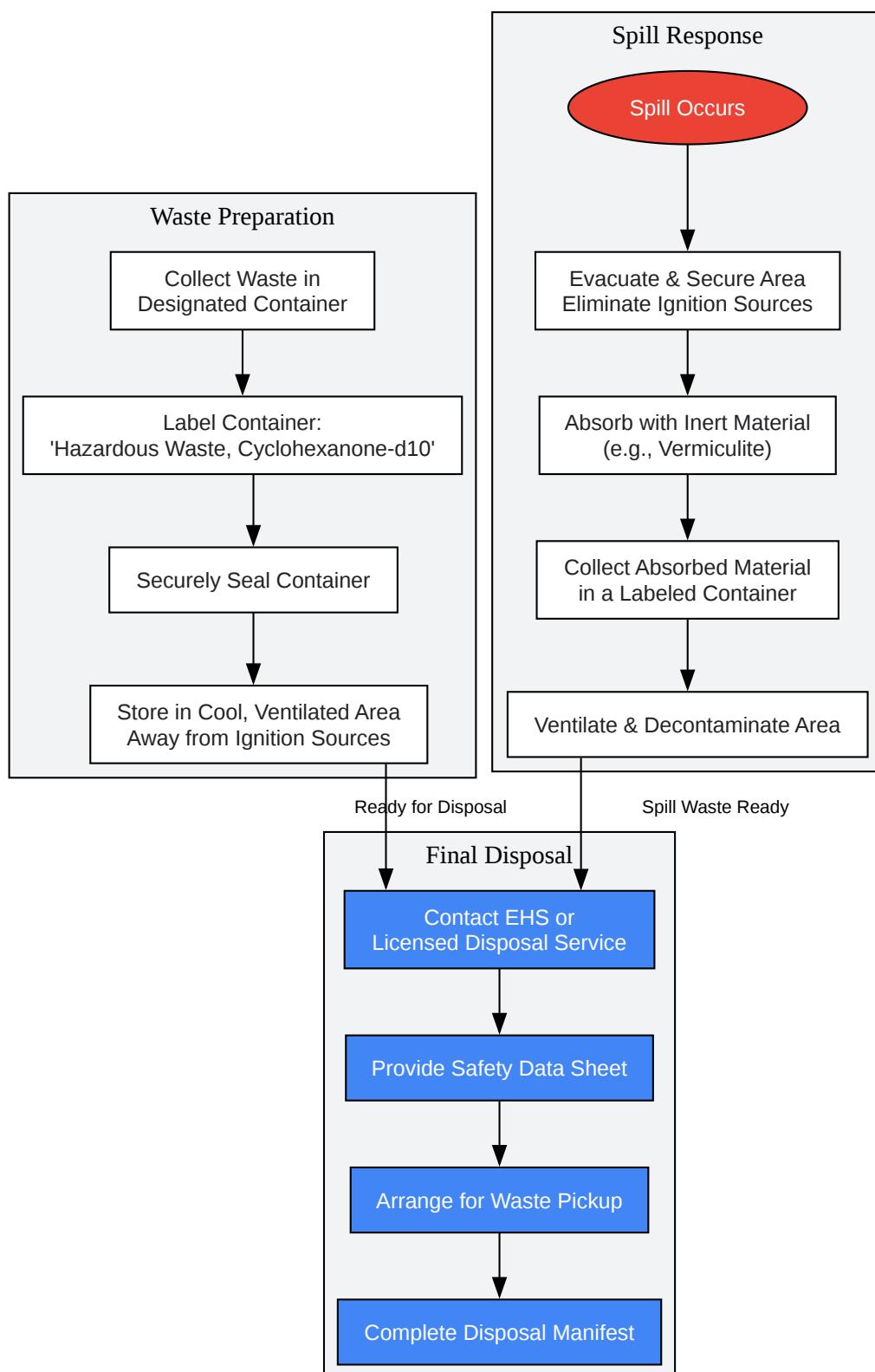
- Carefully collect the absorbent material and place it into a suitable, closed container for disposal as hazardous waste.[\[2\]](#)[\[7\]](#)

Step 4: Decontaminate the Area

- Ventilate the area and wash the spill site after the clean-up is complete.[\[7\]](#)

Step 5: Dispose of Waste

- Label the container with the absorbed spill material as "Hazardous Waste: **Cyclohexanone-d10** spill debris" and arrange for its disposal through a licensed professional waste disposal service.[\[2\]](#)

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Caption: Logical workflow for the proper disposal of **Cyclohexanone-d10** waste.

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